

In Vitro Synergy of Cefamandole Lithium with Other Antibiotics: A Comparative Guide

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Compound of Interest

Compound Name: Cefamandole lithium

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The combination of antibiotics is a critical strategy in combating bacterial infections, particularly those caused by resistant strains. This guide provides an objective comparison of the in vitro synergistic activity of **cefamandole lithium** with other antibiotics, supported by available experimental data. Cefamandole, a second-generation cephalosporin, has demonstrated enhanced efficacy when used in conjunction with other antimicrobial agents, most notably aminoglycosides.

Quantitative Analysis of Synergistic Effects

The synergistic potential of cefamandole in combination with other antibiotics has been evaluated against a variety of clinically significant bacteria. The primary method for quantifying synergy is the checkerboard assay, which determines the Fractional Inhibitory Concentration Index (FICI). A FICI of ≤ 0.5 is generally interpreted as synergy.

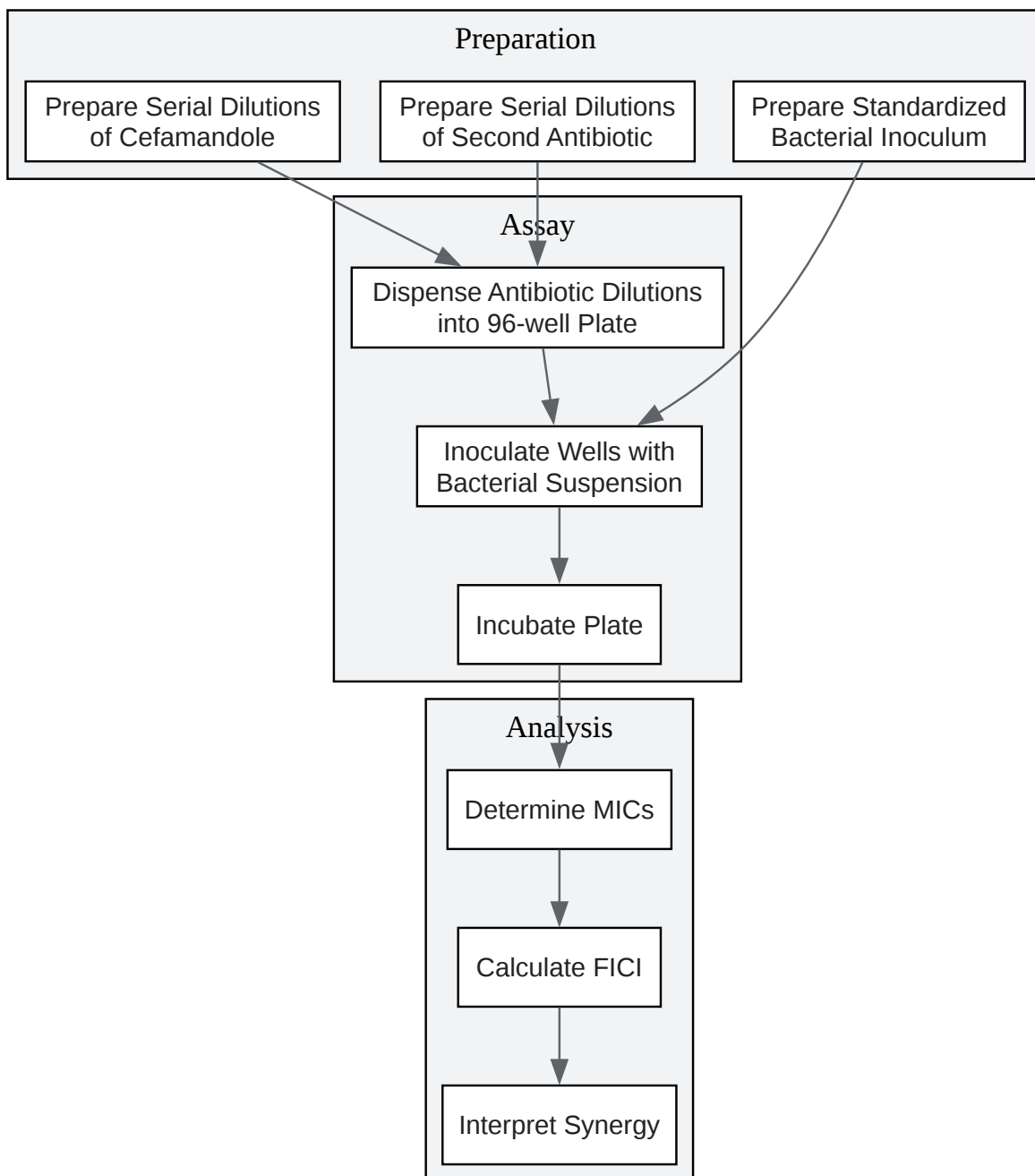
Combination	Bacterial Species	Number of Isolates	Synergy Observed (% of Isolates)	FICI Range	Reference(s)
Cefamandole + Tobramycin	Staphylococcus aureus	25	60%	Not Specified	[1][2]
Escherichia coli	24	96%	Not Specified	[1][2]	
Klebsiella pneumoniae	25	76%	Not Specified	[1][2]	
Cefamandole + Gentamicin	Staphylococcus aureus	Multiple Strains	Synergistic	Not Specified	[3]
Escherichia coli	Multiple Strains	Synergistic	Not Specified	[3]	
Klebsiella pneumoniae	Multiple Strains	Synergistic	Not Specified	[3]	
Enterobacter spp.	Multiple Strains	Synergistic	Not Specified	[3]	
Proteus spp.	Multiple Strains	Synergistic	Not Specified	[3][4]	
Providencia spp.	Multiple Strains	Synergistic	Not Specified	[4]	
Haemophilus influenzae	Multiple Strains	Synergistic	Not Specified	[3]	

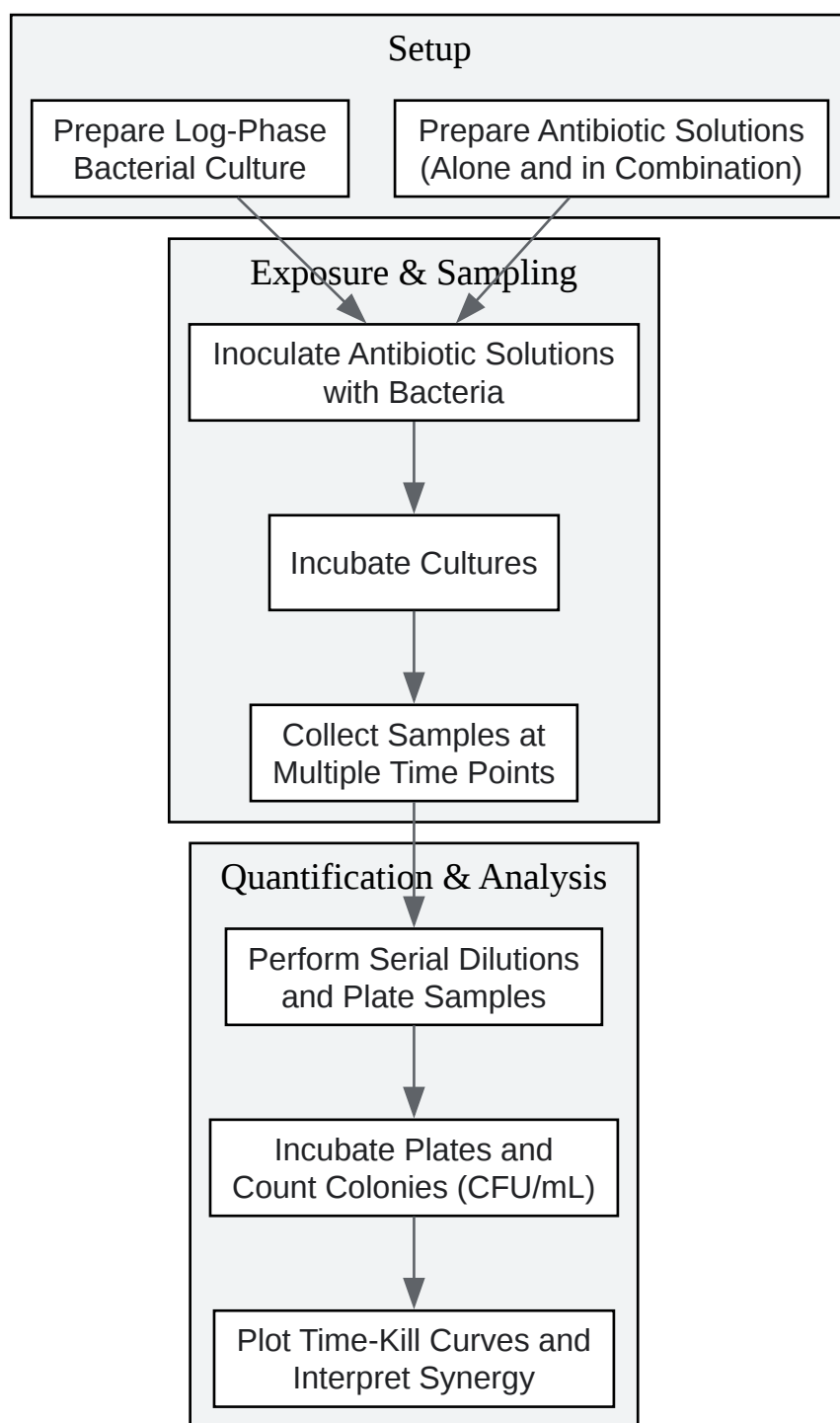
Note: While synergy was reported in the cited studies, specific FICI range data was not always available in the provided abstracts.

Mechanism of Synergy

The synergistic interaction between cefamandole (a β -lactam) and aminoglycosides is generally attributed to the enhanced intracellular penetration of the aminoglycoside.

Cefamandole, by inhibiting bacterial cell wall synthesis, increases the permeability of the bacterial cell envelope. This disruption facilitates the entry of the aminoglycoside to its target site, the 30S ribosomal subunit, leading to a more potent inhibition of protein synthesis and ultimately, bacterial cell death.





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